

An In-depth Technical Guide to 2-Cyanopyridine-3-sulfonyl Chloride

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Compound of Interest

Compound Name: 2-Cyanopyridine-3-sulfonyl
chloride

CAS No.: 1060801-06-0

Cat. No.: B1527055

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Cyanopyridine-3-sulfonyl chloride**, a pyridine derivative of significant interest in medicinal chemistry and organic synthesis. Due to the limited availability of specific literature on this particular isomer, this document synthesizes information from supplier data, safety regulations, and the established chemistry of analogous compounds to offer a robust technical resource. All information derived from related compounds is explicitly noted to ensure scientific transparency.

Core Identifiers and Chemical Properties

2-Cyanopyridine-3-sulfonyl chloride is a distinct chemical entity with the following identifiers:

Identifier	Value	Source
CAS Number	1060801-06-0	[1][2][3][4]
Molecular Formula	C ₆ H ₃ ClN ₂ O ₂ S	
Molecular Weight	202.62 g/mol	
IUPAC Name	2-cyanopyridine-3-sulfonyl chloride	
SMILES	O=S(C1=CC=CN=C1C#N)(Cl)=O	

Precise experimental data on the physicochemical properties of **2-Cyanopyridine-3-sulfonyl chloride** are not readily available in peer-reviewed literature. However, based on its structure and data for related compounds, the following properties can be anticipated:

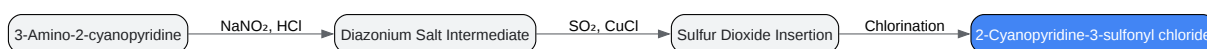
- Appearance: Likely a solid at room temperature.
- Solubility: Expected to be soluble in a range of organic solvents.
- Reactivity: The presence of a highly electrophilic sulfonyl chloride group suggests high reactivity towards nucleophiles.[5][6][7]

Synthesis and Mechanistic Considerations

A definitive, published synthetic protocol for **2-Cyanopyridine-3-sulfonyl chloride** is not currently available. However, a plausible synthetic route can be postulated based on established methods for the preparation of pyridine-3-sulfonyl chlorides.[1][8][9][10] One common approach involves a diazotization-sulfonylation sequence starting from an aminopyridine precursor.

Postulated Synthetic Workflow

A potential synthetic pathway could involve the following key transformations:



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Caption: Postulated synthesis of **2-Cyanopyridine-3-sulfonyl chloride**.

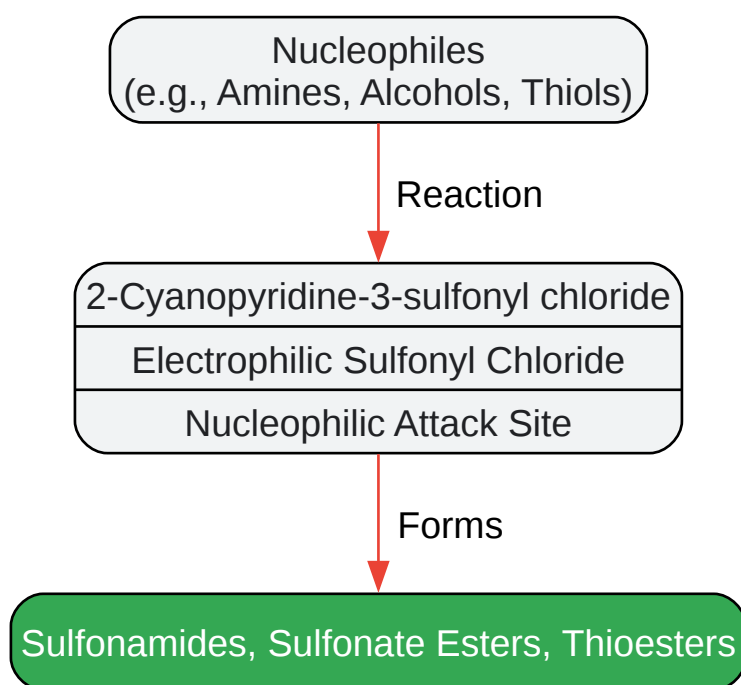
Detailed Hypothetical Protocol

The following protocol is a conceptualized procedure based on general methods for synthesizing pyridine sulfonyl chlorides and should be adapted and optimized with appropriate laboratory safety measures.

- Diazotization:
 - Dissolve 3-amino-2-cyanopyridine in a suitable acidic medium (e.g., hydrochloric acid) and cool the mixture to 0-5 °C in an ice bath.
 - Slowly add a solution of sodium nitrite (NaNO_2) in water dropwise, maintaining the low temperature to form the corresponding diazonium salt. The reaction progress should be monitored for the consumption of the starting amine.
- Sulfonylation:
 - In a separate reaction vessel, prepare a solution of sulfur dioxide (SO_2) in a suitable solvent, often with a copper(I) chloride catalyst.
 - Slowly add the freshly prepared diazonium salt solution to the sulfur dioxide solution. This step should be performed under a well-ventilated fume hood due to the toxic nature of SO_2 . This reaction leads to the formation of the sulfonyl chloride moiety.
- Work-up and Purification:
 - Upon completion of the reaction, the mixture would typically be quenched with water and extracted with an organic solvent (e.g., dichloromethane or ethyl acetate).
 - The organic layers would be combined, washed with brine, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent removed under reduced pressure.
 - The crude product would then be purified using a suitable technique such as column chromatography or recrystallization to yield pure **2-Cyanopyridine-3-sulfonyl chloride**.

Chemical Reactivity and Applications in Drug Discovery

The reactivity of **2-Cyanopyridine-3-sulfonyl chloride** is dominated by the electrophilic nature of the sulfonyl chloride group and the electronic properties of the 2-cyanopyridine ring.



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Caption: Key reactivity of **2-Cyanopyridine-3-sulfonyl chloride**.

Core Reactivity

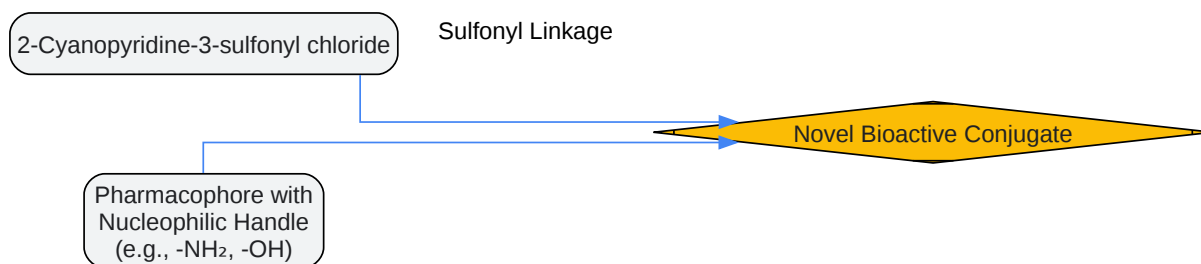
The sulfonyl chloride moiety is a highly reactive electrophile, readily undergoing nucleophilic substitution with a wide range of nucleophiles.^{[5][6][7]}

- Reaction with Amines: This reaction forms sulfonamides, a common structural motif in many pharmaceutical agents. The Hinsberg reaction is a classic example of this transformation.^[6]
- Reaction with Alcohols: The reaction with alcohols yields sulfonate esters, which are valuable intermediates in organic synthesis.^{[5][6]}
- Reaction with Thiols: Thiols react with sulfonyl chlorides to produce thioesters.

The 2-cyano group is a strong electron-withdrawing group, which influences the reactivity of the pyridine ring and the sulfonyl chloride.

Applications in Medicinal Chemistry

While specific applications of **2-Cyanopyridine-3-sulfonyl chloride** in drug discovery are not documented, the cyanopyridine scaffold is present in a variety of biologically active molecules. [11][12][13][14] The sulfonyl chloride group allows for the facile introduction of a sulfonyl linkage, which can be used to connect the cyanopyridine core to other pharmacophores.



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Caption: Conceptual application in drug discovery.

Potential therapeutic areas where derivatives of this compound could be explored include:

- Kinase Inhibitors: The pyridine core is a common feature in many kinase inhibitors, and the sulfonyl group can form key hydrogen bonds within the ATP-binding pocket of kinases.[11]
- Antimicrobial Agents: Cyanopyridine derivatives have shown a range of antimicrobial activities.[11]
- Anticancer Agents: The cyanopyridine scaffold has been investigated for its potential as a basis for novel anticancer drugs.[14]

Safety, Handling, and Storage

As there is no specific, publicly available Safety Data Sheet (SDS) for **2-Cyanopyridine-3-sulfonyl chloride** (CAS 1060801-06-0), the following information is based on the safety profiles of closely related compounds, namely pyridine-3-sulfonyl chloride and 2-cyanopyridine. [15][16] It is imperative to handle this compound with extreme caution and to perform a thorough risk assessment before use.

Hazard Identification (Based on Analogues)

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.[15]
- Skin Corrosion/Irritation: Causes severe skin burns and eye damage.[16]
- Eye Damage/Irritation: Causes serious eye damage.[16]
- Respiratory Irritation: May cause respiratory irritation.[16]

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection. A lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles are mandatory.
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases. [15]

Conclusion

2-Cyanopyridine-3-sulfonyl chloride represents a potentially valuable building block for the synthesis of novel compounds in the pharmaceutical and agrochemical industries. While

specific literature on this compound is scarce, its chemical behavior can be reasonably predicted based on the well-established reactivity of sulfonyl chlorides and the electronic nature of the cyanopyridine core. The synthetic and reactive pathways outlined in this guide provide a solid foundation for researchers and drug development professionals interested in exploring the potential of this and related molecules. As with any highly reactive chemical, strict adherence to safety protocols is essential.

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